

Spinetoram: Application Notes and Protocols for Foliar Use

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Compound of Interest

Compound Name: *Spinetoram*

Cat. No.: *B1464634*

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Introduction

Spinetoram is a semi-synthetic insecticide belonging to the spinosyn class of chemistry.^[1] Derived from the fermentation of the soil bacterium *Saccharopolyspora spinosa*, it is a mixture of two active ingredients, **spinetoram-J** and **spinetoram-L**.^{[1][2]} Its mode of action involves the allosteric modulation of nicotinic acetylcholine receptors (nAChRs) and potential effects on gamma-aminobutyric acid (GABA) receptors in the insect nervous system, leading to rapid muscle contractions, paralysis, and eventual death of the target pest.^{[1][3][4]} **Spinetoram** is classified as a Group 5 insecticide by the Insecticide Resistance Action Committee (IRAC).^{[1][5]} This document provides detailed application notes and experimental protocols for the foliar application of **spinetoram** on various crops.

Data Presentation: Foliar Application Rates

The following tables summarize the recommended foliar application rates of **spinetoram** for various crops, along with other critical information for effective and safe use.

Table 1: **Spinetoram** Foliar Application Rates for Fruit Crops

Crop	Target Pests	Application Rate (g a.i./ha)	Product Rate (fl oz/acre)	Pre-Harvest Interval (PHI)	Maximum Applications per Season	Minimum Interval Between Applications
Pome Fruits (Apples, Pears)	Codling moth, Light brown apple moth, Oriental fruit moth	50 - 75	Delegate® WG: 2.8 - 4.2 oz/acre	7 days	4	7 days
Stone Fruits (Peaches, Nectarines, Cherries, Apricots)	Oriental fruit moth, Peach twig borer, Western cherry fruit fly	50 - 75	Delegate® WG: 2.8 - 4.2 oz/acre	7 days	4	7 days
Grapes	Grape berry moth, Light brown apple moth	35 - 60	Delegate® WG: 2.0 - 3.4 oz/acre	7 days	3	7 days
Banana and Plantain	Banana rust thrips, Hawaiian flower thrips, Lepidopterous larvae	70 - 96.5	Delegate® WG: 4 - 5.5 oz/acre	0 days	6	7 days

Table 2: **Spinetoram** Foliar Application Rates for Vegetable Crops

Crop	Target Pests	Application Rate (g a.i./ha)	Product Rate (fl oz/acre)	Pre-Harvest Interval (PHI)	Maximum Applications per Season	Minimum Interval Between Applications
Leafy Vegetables (Lettuce, Spinach)	Lepidopterous larvae (e.g., armyworms, loopers), Leafminers, Thrips	49 - 88	Radiant® SC: 5 - 10 fl oz/acre	1 day	5	5 days
Fruiting Vegetables (Tomatoes, Peppers, Eggplant)	Lepidopterous larvae (e.g., tomato fruitworm, hornworms), Thrips, Leafminers	49 - 88	Radiant® SC: 5 - 10 fl oz/acre	1 day	5	5 days
Cole Crops (Broccoli, Cabbage, Cauliflower)	Diamondback moth, Cabbage looper, Imported cabbageworm	49 - 88	Radiant® SC: 5 - 10 fl oz/acre	1 day	5	5 days
Onions (bulb)	Onion thrips	49 - 74	Radiant® SC: 5 - 8 fl oz/acre	1 day	4	5 days

Table 3: **Spinetoram** Foliar Application Rates for Other Crops

Crop	Target Pests	Application Rate (g a.i./ha)	Product Rate (fl oz/acre)	Pre-Harvest Interval (PHI)	Maximum Applications per Season	Minimum Interval Between Applications
Cotton	Thrips, Tobacco budworm, Cotton bollworm	13 - 54	Radiant® SC: 1.5 - 6 fl oz/acre	28 days	4	5 days
Seed Corn (in protected structures)	Thrips	52.5	Radiant® SC: 6 fl oz/acre	1 day (grain harvest)	6 (3 crop cycles)	4 days
Ornamentals (non-commercial)	Lepidopterous larvae, Thrips, Leafminers	-	Entrust® SC: 0.1 fl oz per gallon	-	-	-

Note: Application rates and intervals may vary based on specific product labels, geographic location, pest pressure, and local regulations. Always consult the product label before use.

Experimental Protocols

Protocol for Determining Foliar Efficacy and Application Rates

This protocol outlines a typical field trial to evaluate the efficacy of different **spinetoram** application rates against a target pest on a specific crop.

Objective: To determine the optimal foliar application rate of **spinetoram** for effective control of a target insect pest while ensuring crop safety.

Materials:

- **Spinetoram** formulation (e.g., Radiant® SC, Delegate® WG)
- Test crop plants
- Target insect pest population (natural or artificially infested)
- Randomized complete block design (RCBD) experimental layout
- Calibrated spray equipment (e.g., backpack sprayer with appropriate nozzles)
- Adjuvants (if required by the product label)
- Data collection tools (e.g., datasheets, hand lens, counters)
- Statistical analysis software

Methodology:

- Experimental Design:
 - Establish a randomized complete block design (RCBD) with a minimum of four replications.
 - Each block will contain plots for each treatment, including an untreated control.
 - Plot size should be sufficient to obtain meaningful data and prevent spray drift between plots (e.g., 5m x 10m).
- Treatment Application:
 - Prepare spray solutions of **spinetoram** at a range of concentrations (e.g., three to four rates plus an untreated control).
 - Calibrate the spray equipment to deliver a consistent and known volume of spray solution per unit area.
 - Apply the treatments as a foliar spray, ensuring thorough coverage of the plant canopy.

- Record environmental conditions at the time of application (temperature, humidity, wind speed).
- Data Collection:
 - Pre-treatment counts of the target pest (e.g., number of larvae per plant, number of thrips per leaf) should be taken to establish a baseline.
 - Post-treatment counts should be conducted at regular intervals (e.g., 3, 7, and 14 days after application).
 - Assess crop phytotoxicity at each evaluation interval, rating any observed damage (e.g., chlorosis, necrosis, stunting) on a standardized scale.
 - At the end of the trial, harvest yield data from each plot to assess the impact of treatments on crop productivity.
- Data Analysis:
 - Analyze the pest count data using appropriate statistical methods, such as Analysis of Variance (ANOVA), followed by a means separation test (e.g., Tukey's HSD) to determine significant differences between treatments.
 - Calculate the percentage of pest control for each treatment relative to the untreated control.
 - Analyze yield and phytotoxicity data to identify any adverse effects of the treatments.

Protocol for Monitoring Insecticide Resistance

This protocol describes a leaf-dip bioassay method to monitor the susceptibility of a target pest population to **spinetoram**.^[6]

Objective: To determine the concentration of **spinetoram** required to cause 50% mortality (LC50) in a target pest population, which can be used to track changes in susceptibility over time.

Materials:

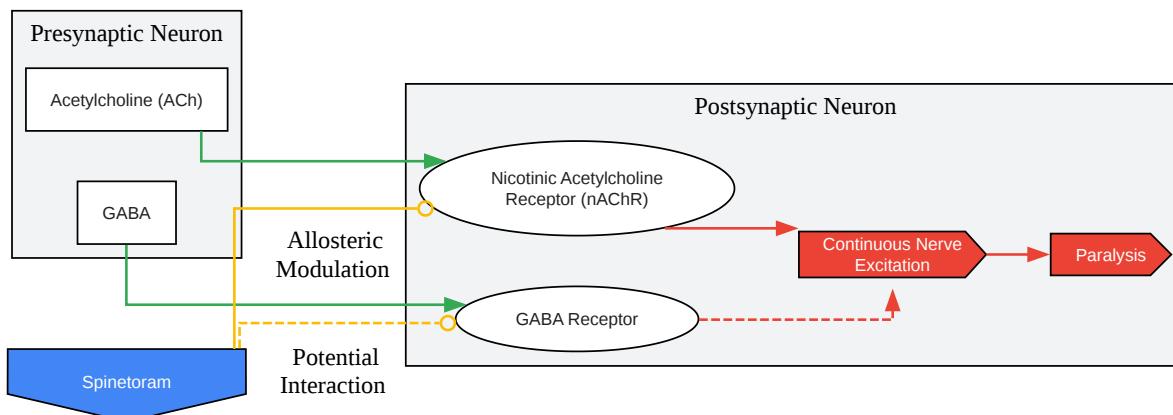
- Technical grade **spinetoram**
- Solvent (e.g., acetone)
- Distilled water
- Surfactant (e.g., Triton X-100)
- Fresh, untreated host plant leaves
- Petri dishes or similar containers
- Target insect pests (collected from the field or from a laboratory colony)
- Fine-tipped paintbrush
- Incubator or controlled environment chamber
- Probit or logit analysis software

Methodology:

- Preparation of Test Solutions:
 - Prepare a stock solution of **spinetoram** in the chosen solvent.
 - Create a series of serial dilutions of the stock solution with distilled water containing a fixed concentration of surfactant (e.g., 0.1%).
 - Include a control solution containing only distilled water and surfactant.
- Bioassay Procedure:
 - Dip fresh host plant leaves into each test solution for a standardized period (e.g., 10-30 seconds).
 - Allow the leaves to air-dry completely.
 - Place one treated leaf into each petri dish.

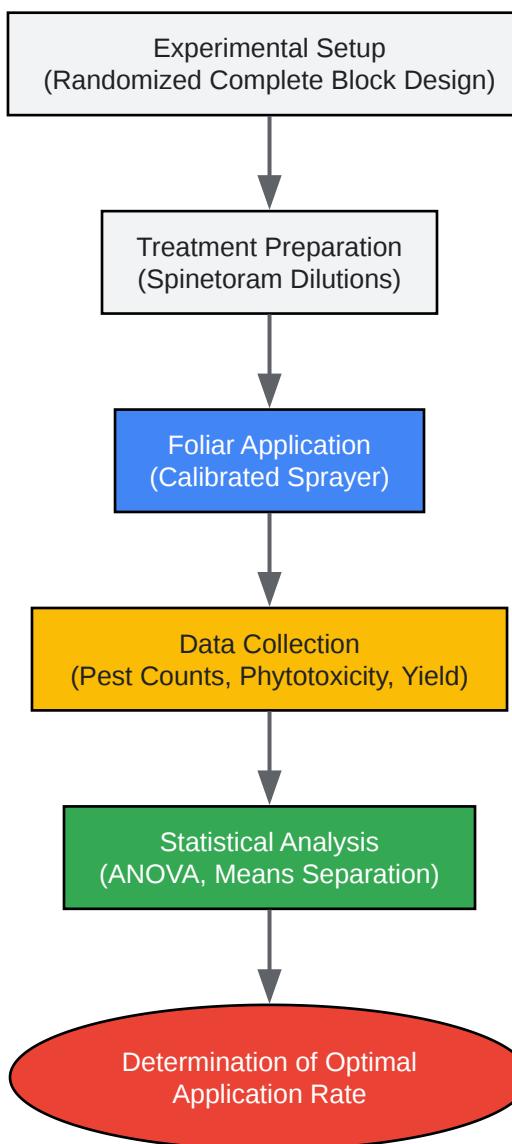
- Using a fine-tipped paintbrush, carefully transfer a known number of target pests (e.g., 20-30 individuals of a specific life stage) onto each treated leaf.
- Seal the petri dishes and place them in an incubator set to appropriate environmental conditions (e.g., 25°C, 60% RH, 16:8 L:D photoperiod).
- Data Collection and Analysis:
 - Assess mortality after a specific time interval (e.g., 24, 48, or 72 hours), depending on the pest species. An insect is considered dead if it is unable to move when prodded with a fine brush.
 - Correct for control mortality using Abbott's formula if necessary.
 - Analyze the dose-response data using probit or logit analysis to calculate the LC50 value and its 95% confidence intervals.
 - Compare the LC50 value to that of a known susceptible population to determine the resistance ratio.

Mandatory Visualizations



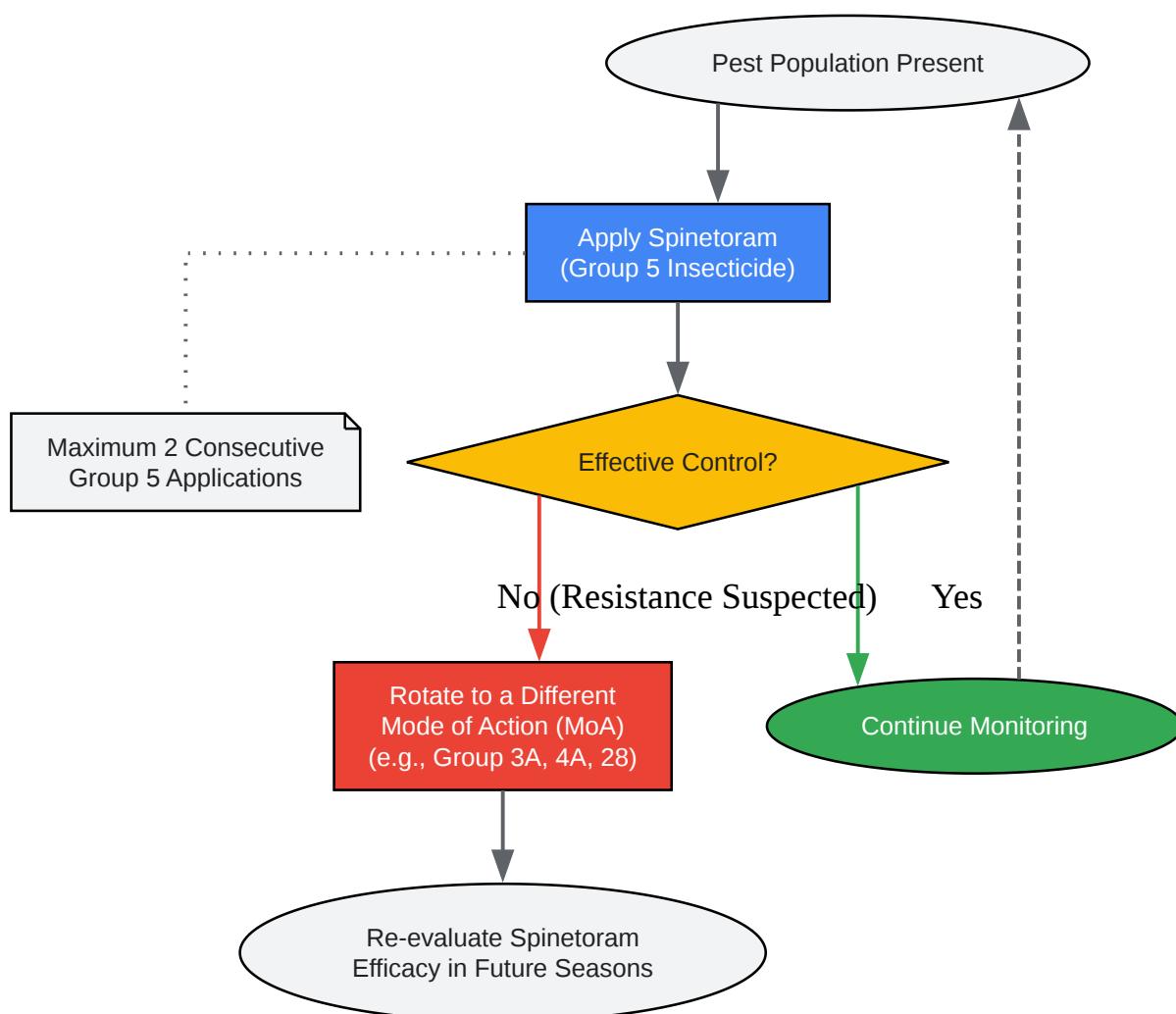
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Caption: **Spinetoram**'s Mode of Action Signaling Pathway.



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Caption: Workflow for Determining Foliar Application Rates.

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